

Application Note: A Comprehensive Lipidomics Workflow for Profiling Hydroxy-Eicosanoids

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 3-Hydroxy-11(Z),14(Z)-eicosadienoic acid |
| Cat. No.: | B15551459 |

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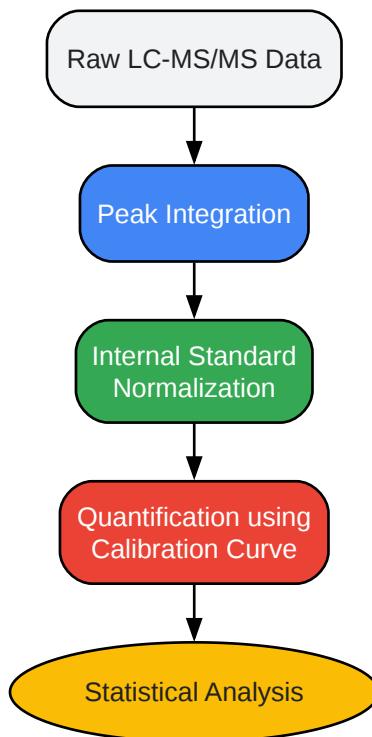
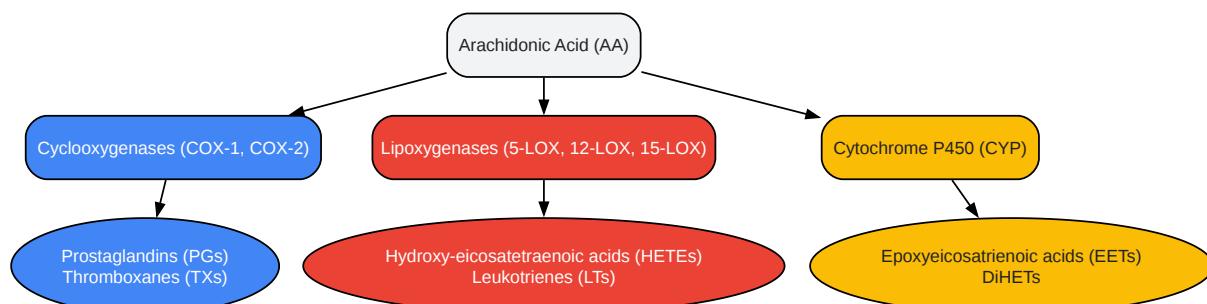
Audience: Researchers, scientists, and drug development professionals.

Introduction

Eicosanoids are potent signaling molecules derived from the oxidation of 20-carbon polyunsaturated fatty acids, primarily arachidonic acid.^[1] Hydroxy-eicosanoids, a major class of eicosanoids, play critical roles in a multitude of physiological and pathological processes, including inflammation, immunity, cardiovascular function, and cancer.^{[2][3]} Accurate and robust quantification of these lipid mediators is crucial for understanding disease mechanisms and for the development of novel therapeutics. This application note provides a detailed lipidomics workflow for the comprehensive profiling of hydroxy-eicosanoids in biological samples. The described protocol utilizes solid-phase extraction (SPE) for sample cleanup and concentration, followed by high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) for sensitive and specific detection.

Hydroxy-Eicosanoid Signaling Pathways

Hydroxy-eicosanoids are synthesized via three primary enzymatic pathways: the cyclooxygenase (COX), lipoxygenase (LOX), and cytochrome P450 (CYP) pathways.^{[2][4]} These pathways convert arachidonic acid into a diverse array of bioactive lipids, including prostaglandins (PGs), hydroxyeicosatetraenoic acids (HETEs), and epoxyeicosatrienoic acids (EETs).^{[2][5]} Dysregulation of these signaling pathways is implicated in numerous diseases.^[2]



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